

# Application Notes and Protocols for High-Solids-Content Slurries using Disperbyk 160

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## Compound of Interest

Compound Name: Disperbyk 160

Cat. No.: B1167488

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These application notes provide a comprehensive guide to the formulation of high-solids-content slurries utilizing **Disperbyk 160**, a wetting and dispersing additive. This document outlines the mechanism of action, key benefits, formulation guidelines, and detailed experimental protocols for performance evaluation.

## Introduction to Disperbyk 160

**Disperbyk 160** is a high molecular weight block copolymer with pigment-affinic groups, designed as a wetting and dispersing agent for solvent-borne systems.[1] Its primary function is to enable the formulation of stable, low-viscosity slurries with high concentrations of solid particles. This is achieved through a dual stabilization mechanism: steric hindrance and electrostatic repulsion.[1][2] The block copolymer structure consists of anchor groups with a strong affinity for the particle surface and polymer chains that extend into the solvent, creating a stabilizing layer. This prevents particle agglomeration, leading to significant improvements in slurry properties.

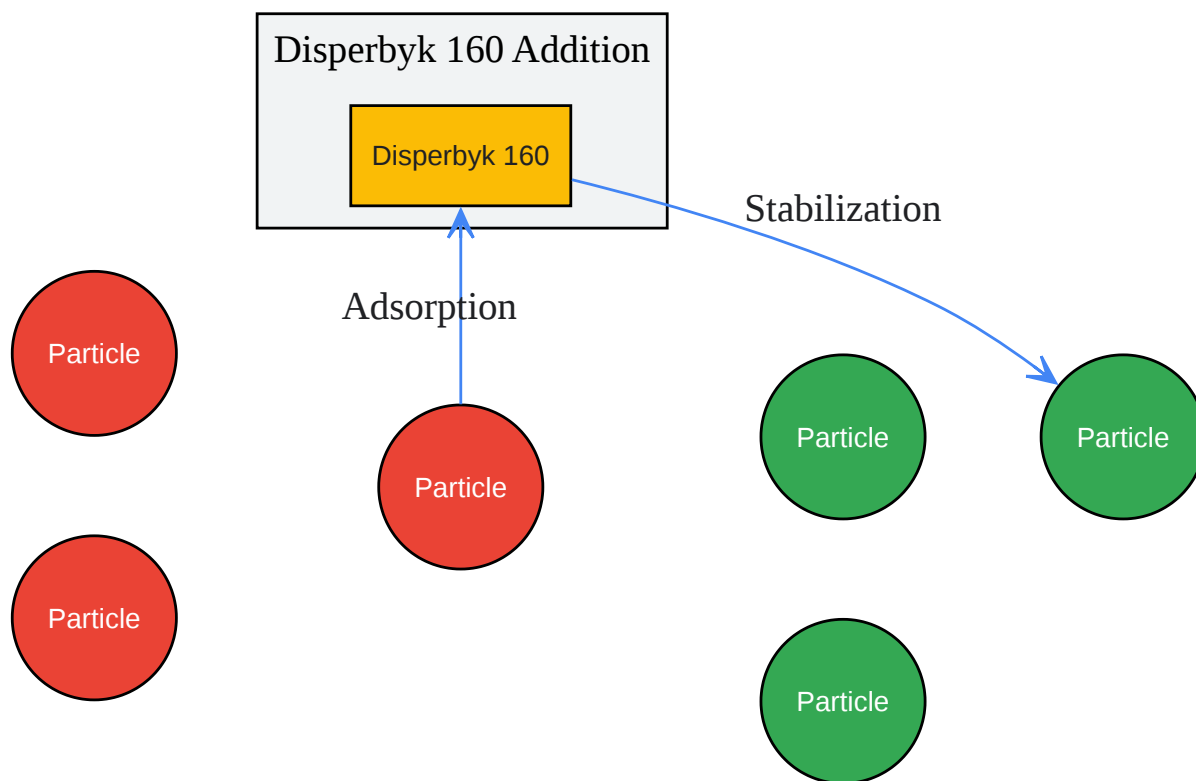
### Key Benefits of Disperbyk 160:

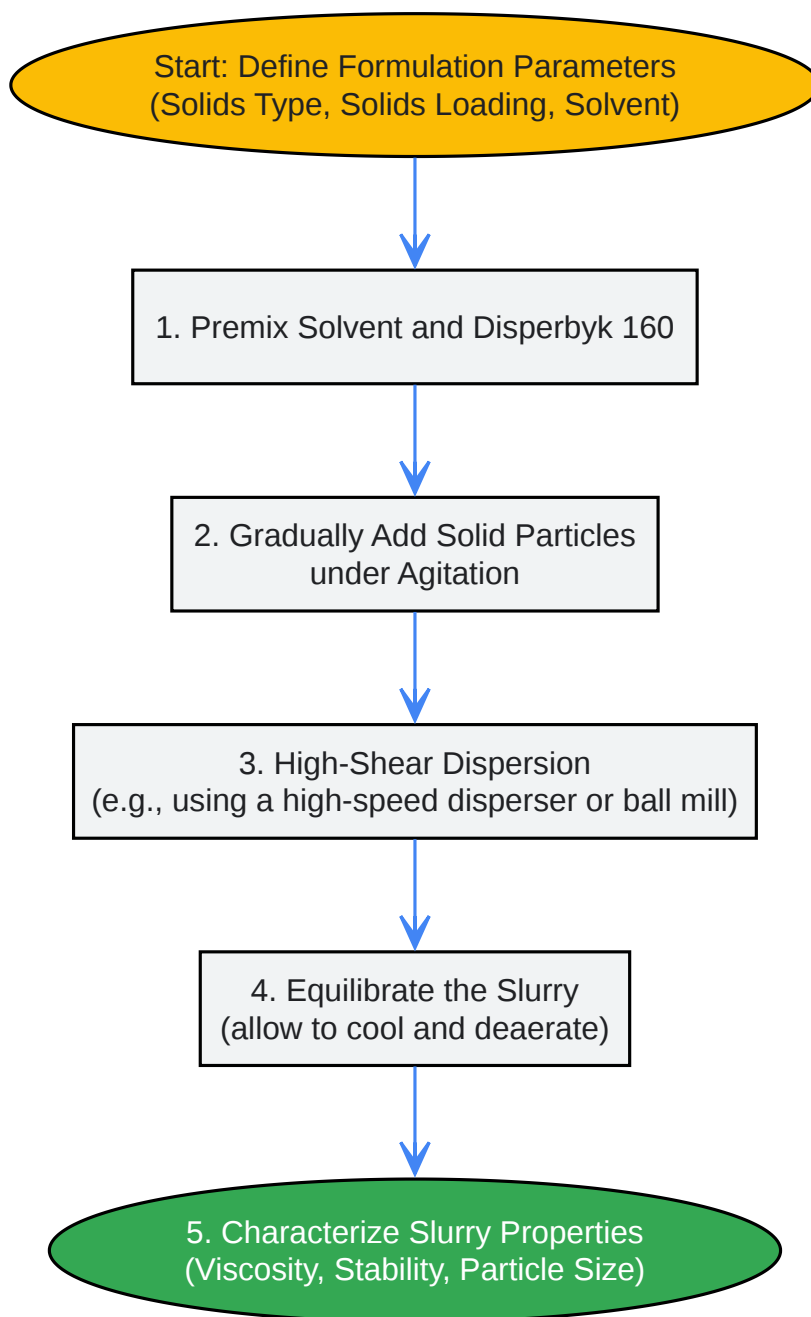
- **Viscosity Reduction:** Significantly lowers the viscosity of high-solids-content slurries, improving flowability and processability.[3]

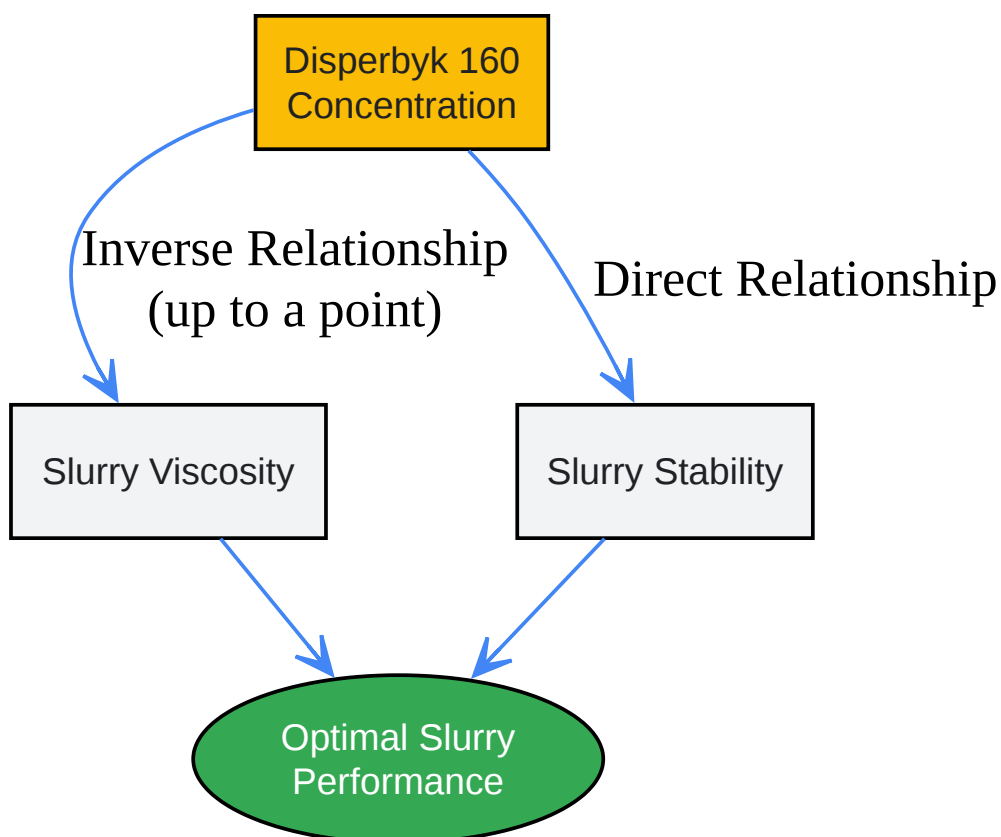
- **Increased Solids Loading:** Enables the formulation of slurries with a higher percentage of solid materials.[3]
- **Improved Stability:** Prevents sedimentation and hard settling of particles, ensuring long-term slurry stability.
- **Enhanced Leveling and Gloss:** In coating applications, it contributes to improved surface finish and appearance.[3]
- **Deflocculation of Pigments:** Effectively breaks down pigment agglomerates, leading to improved color strength and uniformity.[1][2]

## Mechanism of Action

**Disperbyk 160** functions by adsorbing onto the surface of solid particles through its pigment-affinic anchor groups. Once anchored, the high molecular weight polymer chains extend into the solvent, creating a protective barrier around each particle. This barrier provides steric stabilization, physically preventing the particles from approaching each other and agglomerating.[1] Additionally, the additive imparts a uniform electrical charge to the particle surfaces, leading to electrostatic repulsion, which further contributes to the deflocculation and stabilization of the slurry.[1][2]







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## References

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